

"Ethyl 2,5-dichloropyridine-4-carboxylate" CAS number 603122-76-5

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Compound of Interest

Compound Name: Ethyl 2,5-dichloropyridine-4-carboxylate

Cat. No.: B1328051

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Ethyl 2,5-dichloropyridine-4-carboxylate: A Technical Overview

CAS Number: 603122-76-5

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 2,5-dichloropyridine-4-carboxylate is a halogenated pyridine derivative with potential applications as a building block in organic synthesis. This document provides a summary of the currently available technical information for this compound. It is important to note that publicly accessible data on this specific molecule is limited, and this guide reflects the extent of the information that could be sourced. Many areas typically covered in a comprehensive technical whitepaper, such as detailed experimental protocols, extensive spectroscopic analysis, and biological activity, lack published data.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Ethyl 2,5-dichloropyridine-4-carboxylate** are summarized in the table below. This information is primarily derived from chemical supplier databases.

Property	Value	Source
CAS Number	603122-76-5	[1]
Molecular Formula	C ₈ H ₇ Cl ₂ NO ₂	[1]
Molecular Weight	220.05 g/mol	[1]
Canonical SMILES	CCOC(=O)C1=CC(=NC=C1Cl)Cl	[1]
InChI	InChI=1S/C8H7Cl2NO2/c1-2-13-8(12)5-3-7(10)11-4-6(5)9/h3-4H,2H2,1H3	[1]
Description	Useful research chemical.	[1]

Synthesis and Reactivity

Detailed, peer-reviewed experimental protocols for the synthesis of **Ethyl 2,5-dichloropyridine-4-carboxylate** are not readily available in the public domain. However, related patent literature describes the synthesis of the potential precursor, 2,5-dichloropyridine. One patented method involves the chlorination of 2-chloropyridine or 2-bromopyridine derivatives.[2][3] Another approach starts from maleic diester and nitromethane to produce 2,5-dihydroxypyridine, which is then chlorinated.[3] The final esterification step to yield **Ethyl 2,5-dichloropyridine-4-carboxylate** is not explicitly detailed in the available literature.

The reactivity of this compound is expected to be influenced by the electron-withdrawing nature of the two chlorine atoms and the carboxylate group on the pyridine ring. These features make the pyridine ring susceptible to nucleophilic aromatic substitution reactions. The ester group can undergo hydrolysis or amidation under appropriate conditions.

Spectroscopic Data

Comprehensive, published spectroscopic data (NMR, IR, Mass Spectrometry) for **Ethyl 2,5-dichloropyridine-4-carboxylate** could not be located. For researchers synthesizing or working with this compound, a full analytical characterization would be a critical step.

Applications in Research and Drug Development

While described as a "useful research chemical," specific applications of **Ethyl 2,5-dichloropyridine-4-carboxylate** in drug development or other research areas are not well-documented in publicly available literature.[1] Generally, halogenated pyridines are valuable intermediates in medicinal chemistry due to their ability to serve as scaffolds for the synthesis of more complex molecules with potential biological activity. The dichloro-substitution pattern offers multiple points for chemical modification.

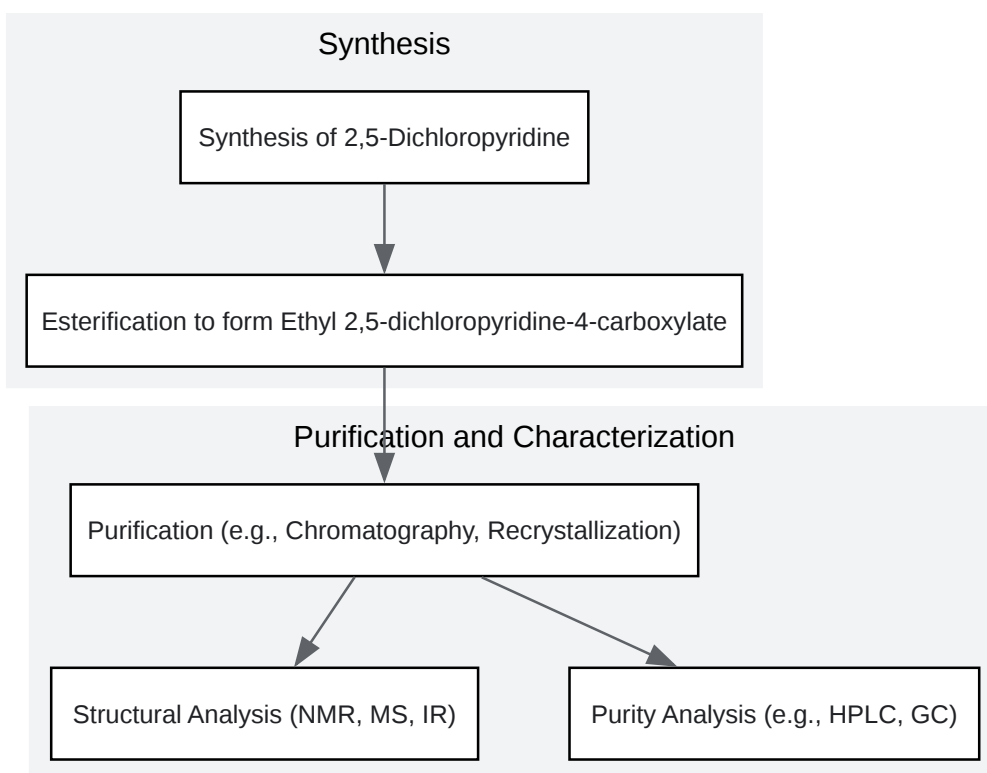
Safety Information

A Safety Data Sheet (SDS) is available for **Ethyl 2,5-dichloropyridine-4-carboxylate**, which should be consulted before handling the compound.[4] Standard laboratory safety precautions, including the use of personal protective equipment, are recommended.

Logical Relationships and Workflows

Due to the lack of detailed experimental and biological data, it is not possible to create meaningful diagrams of signaling pathways or complex experimental workflows. However, a simplified logical workflow for the potential synthesis and characterization of this compound can be conceptualized.

Conceptual Workflow for Ethyl 2,5-dichloropyridine-4-carboxylate



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Caption: Conceptual workflow for the synthesis and analysis of the target compound.

Conclusion

Ethyl 2,5-dichloropyridine-4-carboxylate is a chemical compound for which there is a notable scarcity of detailed technical information in the public domain. While its basic chemical properties are known, a comprehensive understanding of its synthesis, reactivity, and potential applications requires further investigation and publication of research findings. This document serves as a starting point for researchers, highlighting the existing knowledge and the significant gaps that need to be filled through primary research.

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